

Personal protective equipment for handling Ethyl 2-methyl-4-oxocyclohex-2-enecarboxylate

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Compound of Interest

Compound Name: *Ethyl 2-methyl-4-oxocyclohex-2-enecarboxylate*

Cat. No.: B1359784

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Essential Safety and Handling Guide for Ethyl 2-methyl-4-oxocyclohex-2-enecarboxylate

This guide provides immediate safety, operational, and disposal information for laboratory personnel working with **Ethyl 2-methyl-4-oxocyclohex-2-enecarboxylate** (CAS: 487-51-4). The following procedures are designed to ensure the safe handling of this chemical and to provide clear, step-by-step guidance for routine use and emergency situations.

Physicochemical Properties

Property	Value
Molecular Formula	C ₁₀ H ₁₄ O ₃
Molar Mass	182.22 g/mol
Appearance	Colorless to Yellow clear liquid
Density	1.078 g/mL at 25 °C[1]
Boiling Point	268-272 °C[1]
Flash Point	>230°F (>110°C)[1]
Storage Temperature	2-8°C in a refrigerator[2]

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 2-methyl-4-oxocyclohex-2-enecarboxylate is classified as a hazardous substance. It is harmful if inhaled, ingested, or comes into contact with skin, and may cause sensitization by inhalation and skin contact[1].

Hazard	Recommended PPE
Inhalation	Use in a well-ventilated area, preferably in a chemical fume hood.
Skin Contact	Chemical-resistant gloves (e.g., nitrile or neoprene). Wear a lab coat or other protective clothing.
Eye Contact	Safety goggles with side shields or a face shield.
Ingestion	Do not eat, drink, or smoke in laboratory areas.

Standard Operating Procedure for Handling

1. Preparation:

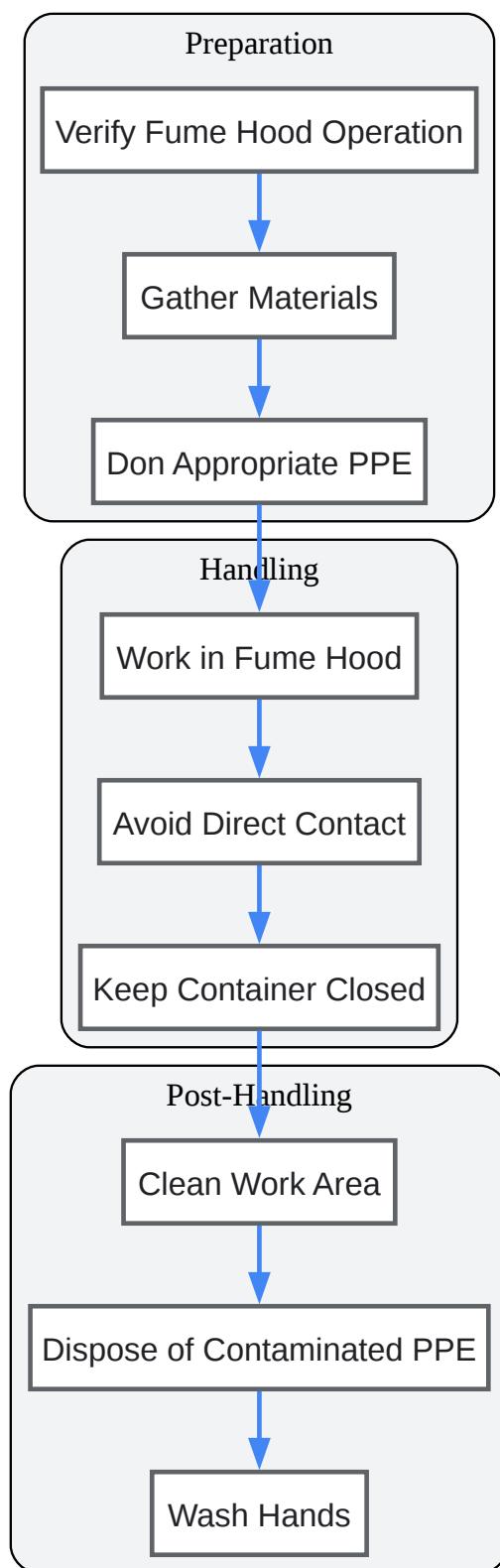
- Ensure a chemical fume hood is operational.
- Gather all necessary materials, including the chemical, glassware, and required solvents.
- Put on the appropriate Personal Protective Equipment (PPE) as outlined above.

2. Handling:

- Conduct all work within the chemical fume hood.
- Avoid direct contact with the chemical. Use appropriate tools for transfer.
- Keep the container tightly closed when not in use.

3. Post-Handling:

- Clean the work area thoroughly.
- Remove and properly dispose of contaminated PPE.
- Wash hands thoroughly with soap and water.

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Standard Operating Procedure for Chemical Handling

Emergency Procedures: Chemical Spill

1. Immediate Response:

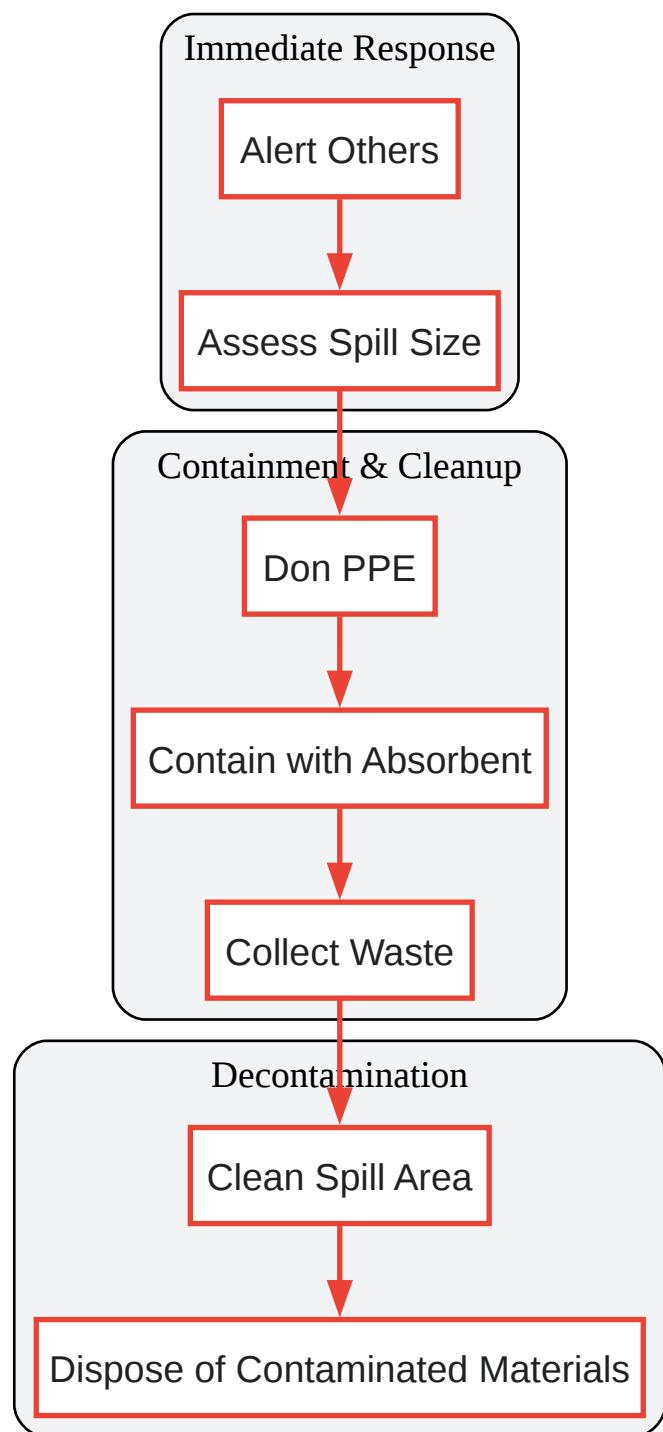
- Alert others in the immediate vicinity.
- If the spill is large or involves a fire, evacuate the area and call for emergency response.

2. Containment and Cleanup (for small spills):

- Ensure you are wearing the appropriate PPE.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Carefully collect the absorbed material into a labeled, sealed container for hazardous waste.

3. Decontamination:

- Decontaminate the spill area with a suitable cleaning agent.
- Properly dispose of all contaminated materials, including cleaning supplies and PPE.

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Chemical Spill Response Workflow

Disposal Plan

All waste containing **Ethyl 2-methyl-4-oxocyclohex-2-enecarboxylate** must be treated as hazardous waste.

- Chemical Waste: Collect in a clearly labeled, sealed, and compatible container.
- Contaminated Materials: Any materials that have come into contact with the chemical, including PPE, absorbent materials, and cleaning supplies, must also be disposed of as hazardous waste.
- Disposal Method: The material should be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing[3]. Do not discharge to sewer systems[3]. Follow all local, state, and federal regulations for hazardous waste disposal.

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